

Personal protective equipment for handling 4-Bromo-2,5-dimethylaniline

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Compound of Interest

Compound Name: 4-Bromo-2,5-dimethylaniline

Cat. No.: B189024

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Essential Safety and Handling Guide for 4-Bromo-2,5-dimethylaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Bromo-2,5-dimethylaniline**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **4-Bromo-2,5-dimethylaniline**
- CAS Number: 586-77-6
- Molecular Formula: C₈H₁₀BrN
- Molecular Weight: 200.08 g/mol

Hazard Identification and Classification

4-Bromo-2,5-dimethylaniline is classified as a hazardous substance.^[1] It is harmful if swallowed, in contact with skin, or if inhaled. It is also known to cause skin and serious eye irritation.^[1]

GHS Hazard Statements:

- H302: Harmful if swallowed.[[2](#)]
- H312: Harmful in contact with skin.[[1](#)]
- H315: Causes skin irritation.[[1](#)]
- H319: Causes serious eye irritation.[[1](#)]
- H332: Harmful if inhaled.[[1](#)]

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2

Data sourced from multiple safety data sheets for 4-Bromo-N,N-dimethylaniline and related compounds.[[1](#)][[3](#)]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure risks.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).	Prevents skin contact and absorption. Aromatic amines can be absorbed through the skin. ^[4]
Eye/Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield may be required for splash hazards.	Protects eyes from dust particles and splashes of solutions. ^{[4][5]}
Skin and Body Protection	A flame-resistant lab coat worn over personal clothing that covers the legs. ^[4]	Protects skin from accidental spills and contamination.
Respiratory Protection	All handling of the solid compound or its solutions should be conducted in a certified chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used. ^{[4][6]}	Prevents inhalation of airborne dust or aerosols, a primary route of exposure. ^[4]

Operational Plan: Safe Handling and Storage

A systematic approach is essential for the safe handling of **4-Bromo-2,5-dimethylaniline**.

Handling Protocol:

- Preparation: Conduct a thorough risk assessment for the planned experiment. Ensure all necessary PPE is available and in good condition. Verify that the chemical fume hood and other engineering controls are functioning correctly.
- Handling: Work within a certified chemical fume hood. Avoid generating dust. Avoid contact with skin and eyes.^[7] Do not breathe dust, fumes, or vapors.^[4] Do not eat, drink, or smoke

in the handling area.[\[1\]](#)

- Post-Handling: Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[4\]](#) Clean the work area and any contaminated equipment.

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[\[7\]](#)
- Store in a cool place.[\[7\]](#)
- The storage class is 11: Combustible Solids.[\[2\]](#)

Emergency Procedures

Exposure Scenario	First Aid Measures
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [7]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap. [8] If skin irritation persists, consult a physician. [3]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. [9] Seek immediate medical attention from an ophthalmologist.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. [1] [7] Call a physician or poison control center immediately. [1]

Disposal Plan

Proper disposal of **4-Bromo-2,5-dimethylaniline** and associated waste is critical to prevent environmental contamination and ensure safety.

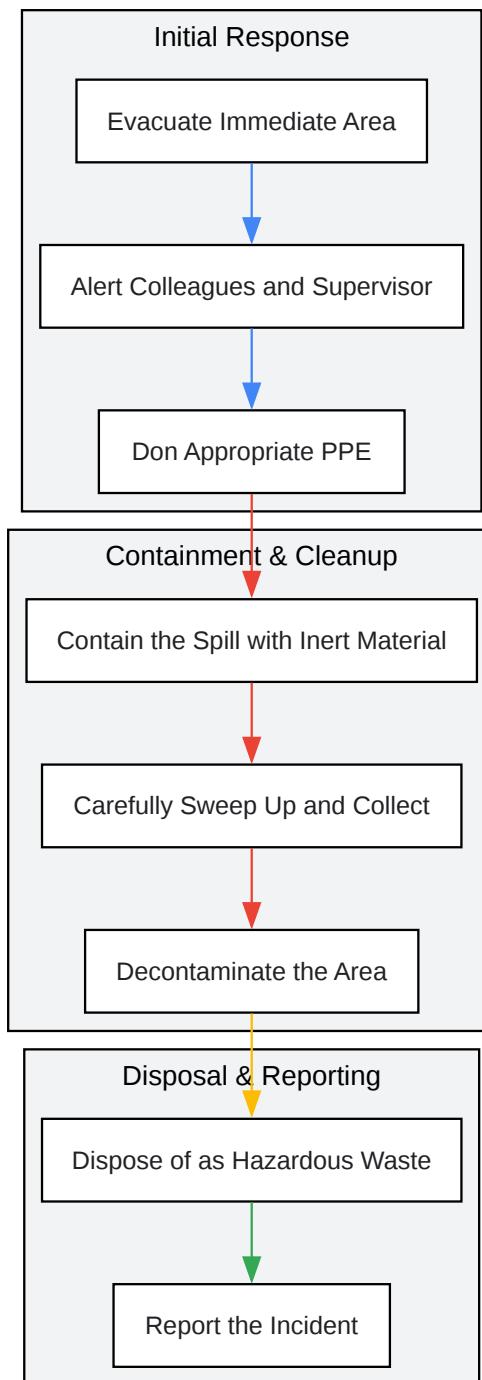
Waste Disposal:

- Solid Waste: Dispose of the chemical and any contaminated disposable labware (e.g., gloves, weighing paper) as hazardous waste.
- Containers: Handle uncleaned containers like the product itself. Do not mix with other waste.
- Regulations: All waste disposal must be in accordance with local, regional, and national regulations.^[9] Do not let the product enter drains.^[7]

Spill Management Workflow

The following diagram outlines the procedural steps for managing a spill of **4-Bromo-2,5-dimethylaniline**.

Workflow for Handling a 4-Bromo-2,5-dimethylaniline Spill

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Caption: Spill management workflow for **4-Bromo-2,5-dimethylaniline**.

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